

Safe Disposal of 2,3-Diethyl-5-methylpyrazine-13C2: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,3-Diethyl-5-methylpyrazine-13C2

Cat. No.: B12375662

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **2,3-Diethyl-5-methylpyrazine-13C2**, ensuring compliance and minimizing risk.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to handle **2,3-Diethyl-5-methylpyrazine-13C2** with appropriate care. This compound is classified as a combustible liquid and is harmful if swallowed, in contact with skin, or if inhaled. All handling should occur within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)

Personal Protective Equipment (PPE) is mandatory:

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.[\[2\]](#)[\[3\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or chloroprene, are recommended.[\[1\]](#)
- Body Protection: A flame-resistant lab coat should be worn.[\[1\]](#)
- Respiratory Protection: If there is a risk of inhalation, a respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **2,3-Diethyl-5-methylpyrazine-13C2** is through a licensed hazardous waste disposal facility.[\[1\]](#)[\[2\]](#) High-temperature incineration is often the preferred method for complete destruction.[\[2\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Segregation and Collection:
 - Isolate waste **2,3-Diethyl-5-methylpyrazine-13C2** and any contaminated materials (e.g., gloves, pipette tips, absorbent paper) from other waste streams.[\[1\]](#)
 - Collect the waste in a dedicated, leak-proof, and clearly labeled hazardous waste container.[\[1\]](#)
- Container Labeling:
 - The container must be clearly labeled with the full chemical name: "**2,3-Diethyl-5-methylpyrazine-13C2**".
 - Include the words "Hazardous Waste".[\[1\]](#)
 - List the primary hazards: "Combustible," "Harmful," "Irritant," "Environmental Hazard".[\[1\]](#)
- Storage:
 - Keep the hazardous waste container securely sealed at all times, except when adding waste.[\[1\]](#)
 - Store the container in a designated, cool, well-ventilated, and secure satellite accumulation area within the laboratory.[\[1\]](#)[\[3\]](#)[\[6\]](#)
 - Ensure the storage area is away from heat, sparks, and open flames.[\[3\]](#)[\[6\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[\[2\]](#) They will have established procedures for managing

licensed waste disposal vendors.

Quantitative Data Summary

The following table summarizes key quantitative data for 2,3-Diethyl-5-methylpyrazine, which is chemically analogous to its ¹³C2 isotopologue.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ N ₂	[7]
Molecular Weight	150.22 g/mol	
Appearance	Clear light yellow liquid	[8]
Density	0.949 g/mL at 25 °C	[8]
Flash Point	80 °C (176 °F) - closed cup	[9]
Solubility in Water	1636 mg/L at 25 °C	[10]
Vapor Pressure	0.515 mmHg at 25 °C (estimated)	[9]

Experimental Protocols

Accidental Release Measures:

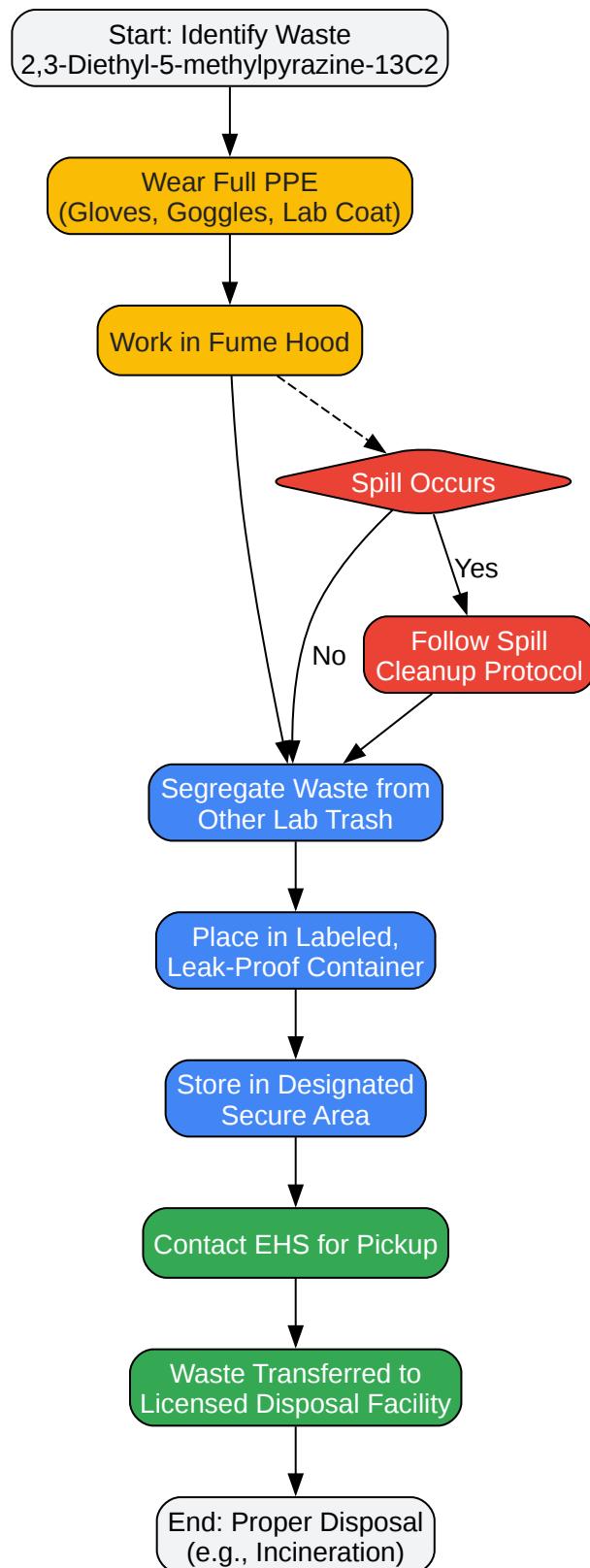
In the event of a spill, the following protocol should be initiated immediately:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the area and ensure adequate ventilation.[\[11\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition, such as sparks, flames, and hot surfaces.[\[6\]](#)[\[11\]](#)
- Containment: Absorb the spill with a non-combustible, inert material such as sand, diatomaceous earth, or a universal binding agent.[\[4\]](#)[\[5\]](#)

- Collection: Carefully sweep up or shovel the absorbed material into a suitable, labeled container for disposal.[6]
- Decontamination: Clean the spill area thoroughly.
- Personal Protection: Ensure appropriate PPE is worn throughout the cleanup process.[11]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,3-Diethyl-5-methylpyrazine-13C2**.

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Caption: Disposal workflow for 2,3-Diethyl-5-methylpyrazine-13C2.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. 2,3-Diethyl-5-methylpyrazine 18138-04-0 | TCI AMERICA [tcichemicals.com]
- 4. axxence.de [axxence.de]
- 5. axxence.de [axxence.de]
- 6. fishersci.com [fishersci.com]
- 7. synerzine.com [synerzine.com]
- 8. 2,3-Diethyl-5-methylpyrazine | 18138-04-0 [chemicalbook.com]
- 9. hazelnut pyrazine, 18138-04-0 [thegoodsentscompany.com]
- 10. Buy Bulk - 2,3-Diethyl-5-Methylpyrazine | Wholesale Supplier [sinofoods.com]
- 11. synerzine.com [synerzine.com]
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